

Application Notes and Protocols: GSK2033 in Mouse Models of NAFLD

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Compound of Interest

Compound Name: GSK2033
Cat. No.: B15604734

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Introduction

GSK2033 is a compound identified as an antagonist of the Liver X Receptors (LXRs), LXR α (NR1H3) and LXR β (NR1H2). LXRs are nuclear receptors that play a crucial role in the regulation of lipid and glucose metabolism.^{[1][2]} In the context of non-alcoholic fatty liver disease (NAFLD), antagonism of LXR has been explored as a potential therapeutic strategy to suppress hepatic lipogenesis, a key driver of the disease.^{[1][3]} However, in vivo studies using **GSK2033** in a mouse model of NAFLD have revealed unexpected outcomes, highlighting the complexity of targeting LXR signaling.

These application notes provide a summary of the dosage and administration of **GSK2033** in a diet-induced obese (DIO) mouse model of NAFLD, based on published preclinical research. The protocols and data presented are intended to serve as a guide for researchers designing similar in vivo studies.

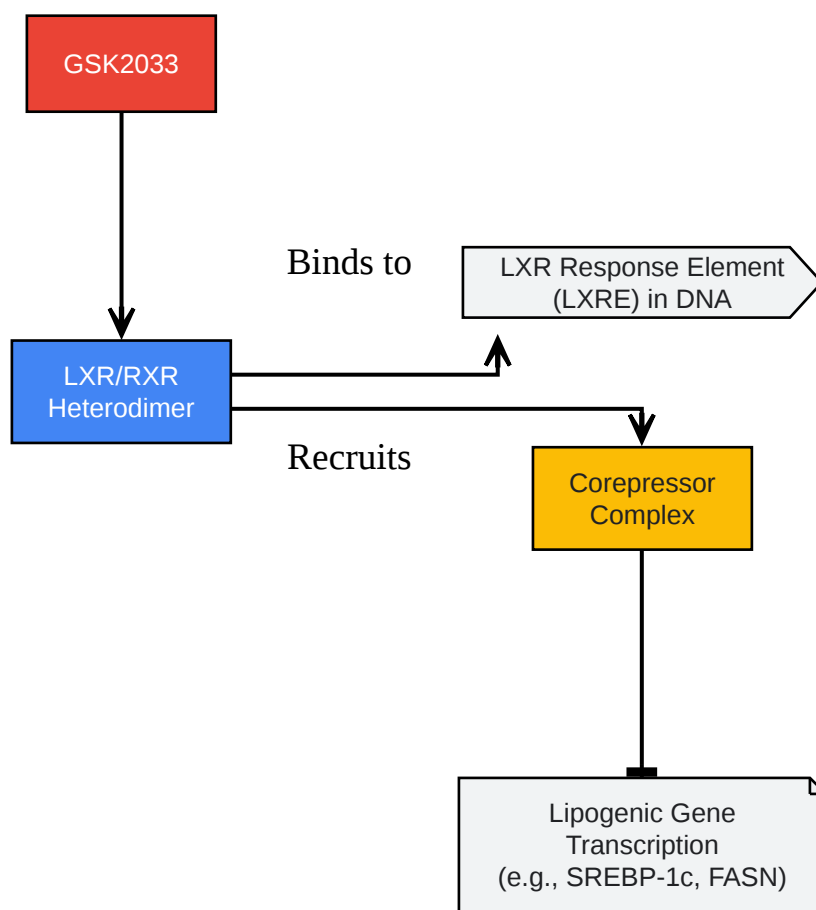
Data Presentation

The following table summarizes the quantitative data from a key study investigating the effects of **GSK2033** in a mouse model of NAFLD.

Parameter	Details	Reference
Animal Model	Diet-induced obese (DIO) mice	[1]
Compound	GSK2033	[1]
Dosage	30 mg/kg	[1]
Administration Route	Intraperitoneal (i.p.) injection	[1]
Frequency	Once daily	[1]
Duration of Treatment	1 month	[1]
Key Findings	- No effect on hepatic steatosis. [1] [4] - Unexpectedly induced the expression of lipogenic genes (e.g., Fasn, Srebf1). [1] [4] - Showed promiscuous activity, targeting other nuclear receptors. [1] [3]	

Signaling Pathways and Experimental Workflow

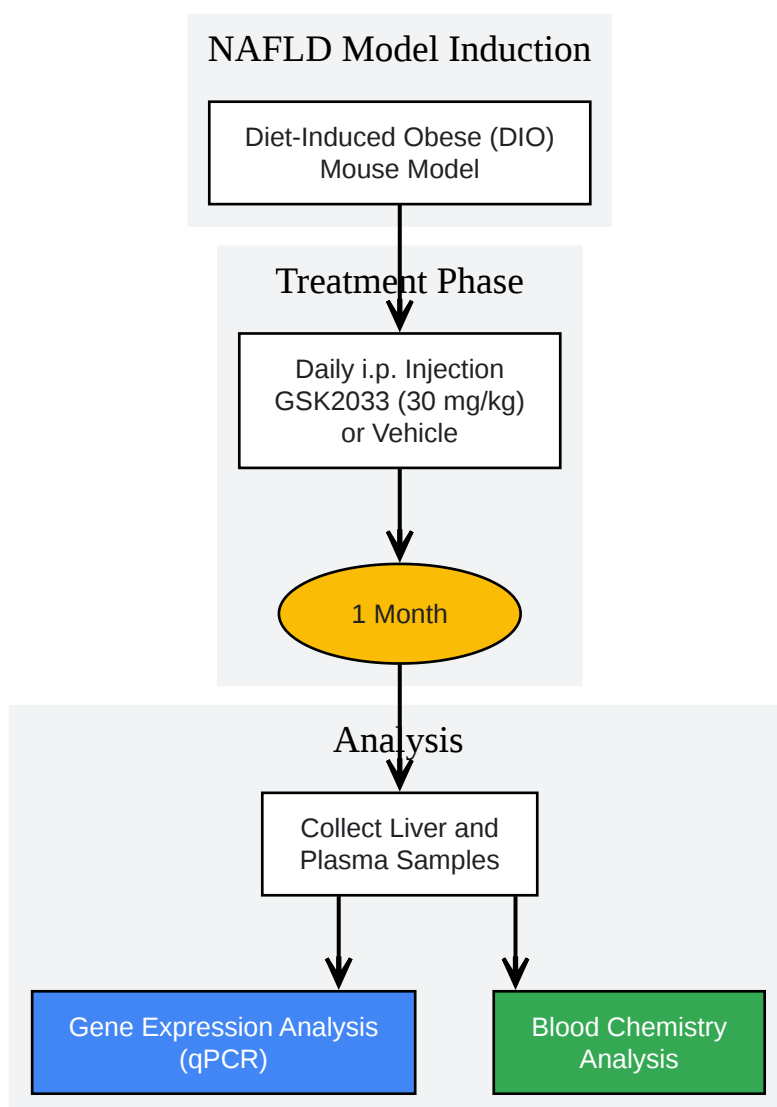
LXR Antagonism Signaling Pathway



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Caption: Intended mechanism of **GSK2033** as an LXR antagonist to suppress lipogenic gene transcription.

Experimental Workflow for In Vivo Study



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References

- 1. Promiscuous activity of the LXR antagonist GSK2033 in a mouse model of fatty liver disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. mdpi.com \[mdpi.com\]](#)
- [3. Promiscuous activity of the LXR antagonist GSK2033 in a mouse model of fatty liver disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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